

A Comprehensive Technical Guide to 2-Phenylpropanenitrile: Synonyms, Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: 2-Phenylpropanenitrile

Cat. No.: B133222

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Phenylpropanenitrile, a versatile nitrile compound, serves as a crucial intermediate in the synthesis of a wide array of organic molecules, most notably in the pharmaceutical industry. Its structural motif is a key component in the development of non-steroidal anti-inflammatory drugs (NSAIDs) of the profen class. This technical guide provides an in-depth overview of **2-Phenylpropanenitrile**, encompassing its various synonyms and alternative names, detailed physicochemical properties, comprehensive experimental protocols for its synthesis and analysis, and an exploration of its biochemical transformations. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

Synonyms and Alternative Names

2-Phenylpropanenitrile is known by a variety of names in chemical literature and commerce. A comprehensive list of these is provided below to aid in its identification and sourcing.

- 2-Phenylpropionitrile^{[1][2]}
- alpha-Methylbenzyl cyanide^[1]

- α -Methylbenzyl cyanide
- Hydratroponitrile[1]
- Benzeneacetonitrile, α -methyl-[1]
- (\pm)-2-Phenylpropionitrile
- 2-Phenyl-propionitrile
- alpha-Methyl-alpha-tolunitrile
- alpha-Phenylpropionitrile
- NSC 11264[1]
- NSC 37485[1]
- UNII-5J0325N561

Physicochemical Properties

A summary of the key physicochemical properties of **2-Phenylpropanenitrile** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	1823-91-2	[2]
Molecular Formula	C ₉ H ₉ N	[2]
Molecular Weight	131.17 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	231-232 °C at 760 mmHg	[2]
Density	0.987 g/cm ³ at 25 °C	[2]
Refractive Index	1.5106 at 20 °C	[2]
Solubility	Soluble in chloroform. Limited solubility in water.	[2]
Flash Point	93.9 °C	[2]
InChI Key	NVAOLENBKNECGF-UHFFFAOYSA-N	[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Phenylpropanenitrile** are provided below. These protocols are based on established procedures and offer a starting point for laboratory work.

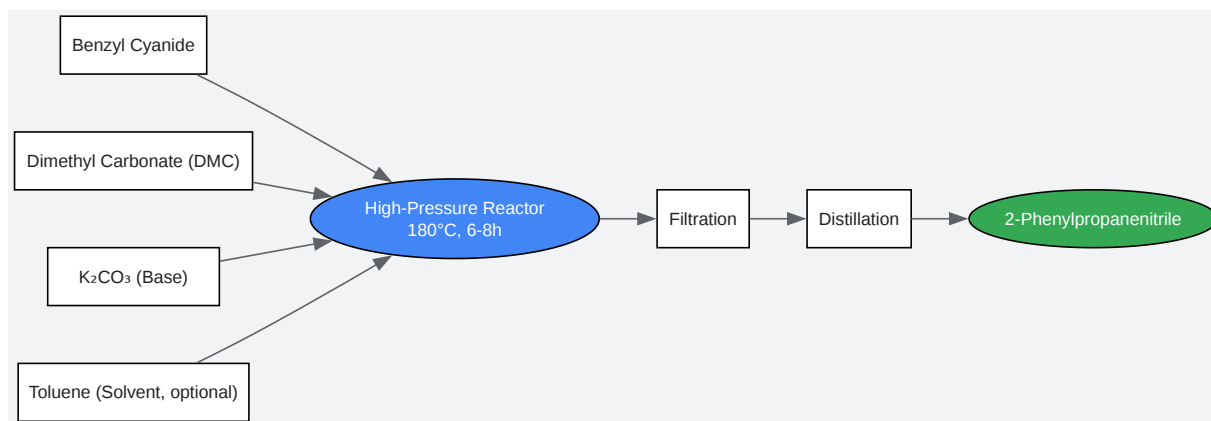
Synthesis of 2-Phenylpropanenitrile

Two common methods for the synthesis of **2-Phenylpropanenitrile** are the methylation of benzyl cyanide and the cyanation of 1-phenylethyl chloride.

This method involves the alkylation of benzyl cyanide using a methylating agent in the presence of a base.

- Reagents:
 - Benzyl cyanide

- Dimethyl carbonate (DMC)
- Potassium carbonate (K_2CO_3)
- Toluene (optional, as solvent)
- Procedure:
 - In a high-pressure reactor, combine benzyl cyanide, a molar excess of dimethyl carbonate, and anhydrous potassium carbonate.
 - If desired, toluene can be used as a solvent.
 - Seal the reactor and heat the mixture to 180 °C with vigorous stirring.
 - Maintain the reaction at this temperature for 6-8 hours.
 - Monitor the reaction progress by gas chromatography (GC) to ensure complete consumption of the starting material.
 - After the reaction is complete, cool the reactor to room temperature and carefully release any pressure.
 - Filter the reaction mixture to remove potassium carbonate and other inorganic salts.
 - Wash the filter cake with a small amount of toluene.
 - Combine the filtrate and washings and remove the solvent and excess dimethyl carbonate by distillation.
 - The crude **2-Phenylpropanenitrile** can be purified by vacuum distillation to yield a product with high purity.



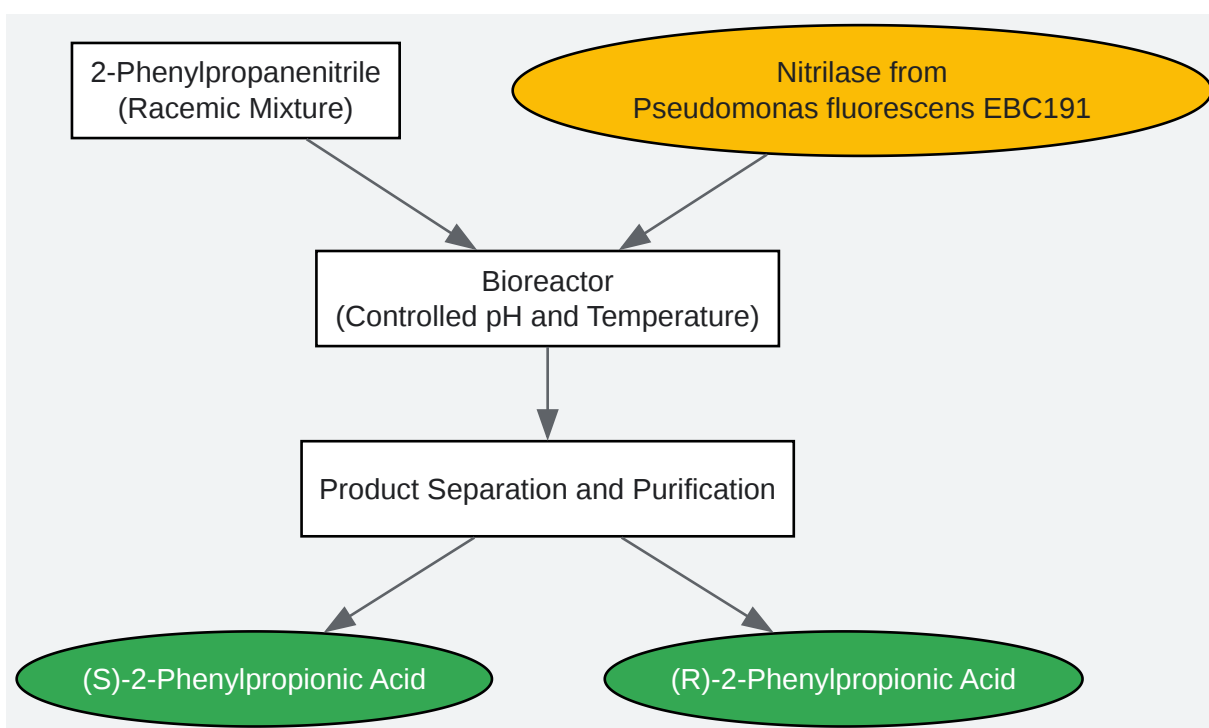
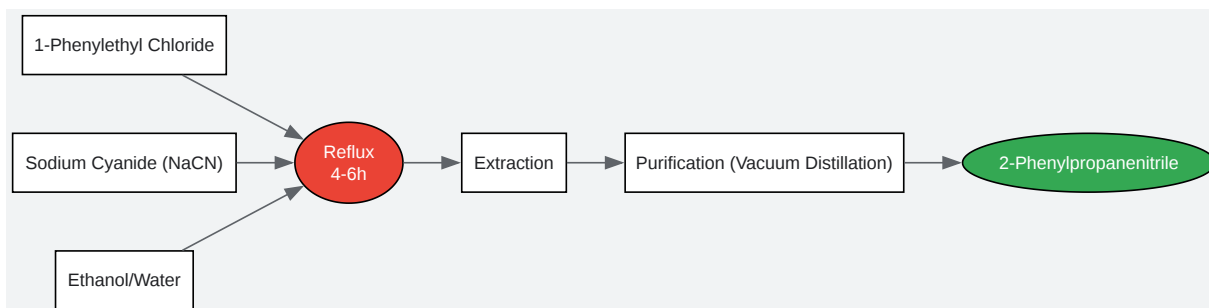
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*Synthesis of **2-Phenylpropanenitrile** via Methylation of Benzyl Cyanide.*

This classic nucleophilic substitution reaction provides a straightforward route to **2-Phenylpropanenitrile**.

- Reagents:
 - 1-Phenylethyl chloride
 - Sodium cyanide (NaCN)
 - Ethanol
 - Water
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser, dissolve sodium cyanide in a mixture of ethanol and water.
 - Heat the solution to reflux with stirring.

- Slowly add 1-phenylethyl chloride to the refluxing solution.
- Continue to reflux the reaction mixture for 4-6 hours.
- Monitor the reaction by thin-layer chromatography (TLC) or GC.
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the ethanol by rotary evaporation.
- Extract the aqueous residue with diethyl ether or another suitable organic solvent.
- Combine the organic extracts and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by vacuum distillation.



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